

Physical properties of 7-Fluoro-2-tetralone (melting point, boiling point)

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An In-depth Technical Guide on the Physical Properties of 7-Fluoro-2-tetralone

This technical guide is intended for researchers, scientists, and drug development professionals, providing a focused overview of the known physical properties of **7-Fluoro-2-tetralone**, specifically its melting and boiling points.

Compound Overview

7-Fluoro-2-tetralone (CAS RN: 29419-15-6) is a fluorinated bicyclic ketone. The introduction of a fluorine atom to the tetralone scaffold can significantly alter its electronic properties, lipophilicity, and metabolic stability, making it a molecule of interest in synthetic and medicinal chemistry. It is an isomer of the more commonly cited 7-Fluoro-1-tetralone. Distinguishing between these isomers is critical for accurate research and development.

Physical Properties

The available quantitative data for the physical properties of **7-Fluoro-2-tetralone** are summarized below.



Property	Value	Source
Molecular Formula	C10H9FO	N/A
Molecular Weight	164.18 g/mol	N/A
CAS Number	29419-15-6	N/A
Boiling Point	265.5 ± 40.0 °C at 760 mmHg	[1][2][3]
Melting Point	Not Available	[2]
Density	1.199 g/cm ³	[2]

Note: The melting point for **7-Fluoro-2-tetralone** is not consistently reported in publicly available databases, where it is often listed as "N/A".[2] This may suggest the compound is a liquid at room temperature or that this specific data has not been widely published.

Experimental Protocols

While specific experimental procedures for the determination of **7-Fluoro-2-tetralone**'s physical properties are not detailed in the cited literature, standard laboratory methodologies would be applied.

Melting Point Determination

A standard technique for determining the melting point of a solid organic compound is using a capillary melting point apparatus.

- Sample Preparation: A small amount of the dried, purified solid is finely powdered and packed into a capillary tube to a height of 2-3 mm.
- Measurement: The capillary tube is placed in the heating block of a melting point apparatus.
- Observation: The temperature is raised at a controlled rate. The melting point is recorded as a range, from the temperature at which the first drop of liquid appears to the temperature at which the entire sample is liquid.

Boiling Point Determination

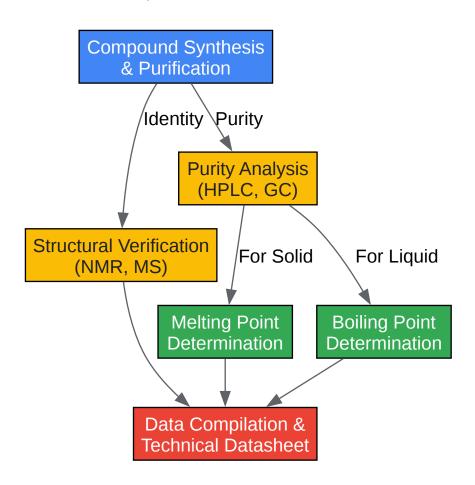


The boiling point is typically determined via distillation or using a micro-method for smaller quantities.

- Apparatus Setup: For distillation, the compound is placed in a round-bottom flask with a
 distillation head, condenser, and a calibrated thermometer. The thermometer bulb should be
 positioned just below the side arm of the distillation head.
- · Heating: The flask is heated gently.
- Measurement: The boiling point is the temperature at which the vapor and liquid are in equilibrium, observed as the stable temperature at which the liquid actively boils and condenses on the thermometer. The atmospheric pressure is also recorded, as boiling point is pressure-dependent.

Physicochemical Analysis Workflow

The following diagram illustrates a logical workflow for the comprehensive physicochemical characterization of a chemical compound such as **7-Fluoro-2-tetralone**.





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Logical workflow for physicochemical analysis.

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